

Methasulfocarb (CAS Number: 66952-49-6): A Technical Guide

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Compound of Interest

Compound Name: Methasulfocarb

Cat. No.: B1676373

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methasulfocarb, with the CAS number 66952-49-6, is a chemical compound classified as a thiocarbamate fungicide and a plant growth regulator.^{[1][2]} It is primarily used in agriculture to control a range of fungal diseases in crops. This technical guide provides a comprehensive overview of the known properties of **Methasulfocarb**, compiling available data on its physicochemical characteristics, toxicological profile, environmental fate, and mechanism of action. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and environmental safety assessment.

Physicochemical Properties

A summary of the key physicochemical properties of **Methasulfocarb** is presented in Table 1. This data is crucial for understanding its environmental transport, bioavailability, and for developing analytical methods.

Property	Value	References
IUPAC Name	[4-(methylcarbamoylsulfanyl)phenyl] methanesulfonate	[1][3]
CAS Name	S-[4-[(methylsulfonyl)oxy]phenyl] N-methylcarbamothioate	[4]
CAS Number	66952-49-6	[4][5][6]
Molecular Formula	C9H11NO4S2	[1][3][4][5][6]
Molecular Weight	261.32 g/mol	[1][3][5]
Appearance	White to yellow solid; Colourless crystalline solid	[3][7]
Melting Point	138 °C	[7]
Boiling Point	Decomposes before boiling	[7]
Water Solubility	480 mg/L (at 20 °C)	[7]
Solubility in Organic Solvents	Soluble in DMSO	[3][8][9]
Vapor Pressure	Data not publicly available	

Toxicological Profile

The toxicological data for **Methasulfocarb** is limited in publicly accessible literature. The Pesticide Properties DataBase (PPDB) indicates a "Moderate alert" for mammalian acute toxicity, while also noting that "Significant data are missing".[3][10] The available quantitative data is summarized in Table 2.

Endpoint	Species	Route	Value	References
Acute Dermal LD50	Rabbit	Dermal	>2000 mg/kg body weight	[3]
Acute Oral LD50	Rat	Oral	Data not publicly available	
Acute Inhalation LC50	Rat	Inhalation	Data not publicly available	
Carcinogenicity	---	---	Data not publicly available	
Mutagenicity	---	---	Data not publicly available	
Reproductive Toxicity	---	---	Data not publicly available	

Environmental Fate and Ecotoxicity

Information on the environmental fate and ecotoxicity of **Methasulfocarb** is also sparse. The PPDB notes a "Moderate alert" for drainflow, suggesting it is moderately mobile in soil, but again highlights that "Significant data are missing".[3][10] A "Moderate alert" is also indicated for fish acute ecotoxicity.[3][10]

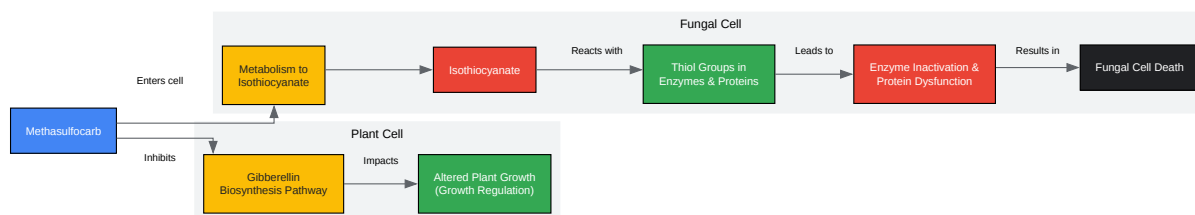
Endpoint	Species	Duration	Value	References
Aquatic Invertebrate Toxicity	Daphnia magna	48 hours	EC50 > 40 mg/L	[10]
Aquatic Invertebrate Toxicity	Daphnia magna	48 hours	NOEC > 40 mg/L	[10]
Soil Half-life	---	---	Data not publicly available	
Avian Toxicity (LD50)	Bobwhite Quail	---	Data not publicly available	

Mechanism of Action

Methasulfocarb belongs to the thiocarbamate class of fungicides, which are generally characterized by a multi-site mode of action.[\[3\]](#)[\[4\]](#) This means they can interfere with multiple biochemical processes within the fungal cell, making the development of resistance less likely compared to single-site fungicides.[\[4\]](#)

As a fungicide, the proposed mechanism for dithiocarbamates, a related class, involves the chelation of essential metal ions, such as copper, and the inactivation of vital enzymes through reaction with thiol groups.[\[10\]](#) They are thought to be metabolized into isothiocyanates, which are reactive towards sulfhydryl groups in amino acids and enzymes, leading to disruption of cellular function and ultimately, cell death.[\[10\]](#)

As a plant growth regulator, **Methasulfocarb** may act by inhibiting the biosynthesis of gibberellins, a class of plant hormones that regulate various developmental processes, including stem elongation and seed germination.[\[11\]](#)



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Caption: Proposed multi-site mechanism of action of **Methasulfocarb**.

Experimental Protocols

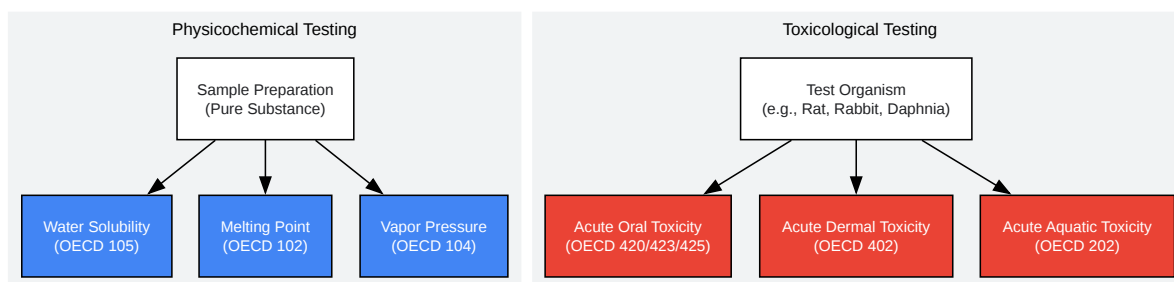
Detailed experimental protocols for determining the physicochemical and toxicological properties of chemical substances are outlined in various international guidelines, most notably those from the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the methodologies relevant to the properties discussed in this guide.

Physicochemical Properties

- **Water Solubility (OECD 105):** The column elution method is suitable for substances with low solubility (<10 g/L), while the flask method is used for more soluble substances. For the column elution method, a carrier material in a microcolumn is coated with the test substance, and water is passed through the column. The concentration of the substance in the eluate is measured until it becomes constant, which represents the water solubility. The flask method involves dissolving the substance in water at a temperature above the test temperature to achieve supersaturation, followed by cooling to the test temperature and allowing it to equilibrate. The concentration in the aqueous phase is then determined.
- **Melting Point (OECD 102):** The melting point is determined by heating a small, powdered sample in a capillary tube and observing the temperature range from the onset to the

completion of melting. The apparatus typically consists of a heated block or bath and a calibrated thermometer or temperature sensor. A slow heating rate near the melting point is crucial for accuracy.

- Vapor Pressure (OECD 104): The vapor pressure can be determined using several methods. The dynamic method involves measuring the boiling temperature at different pressures. The static method directly measures the vapor pressure of the substance in a closed system at equilibrium. The effusion method (Knudsen method) measures the rate of mass loss of the substance effusing through a small orifice into a vacuum.



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Caption: General workflow for physicochemical and toxicological testing.

Toxicological and Ecotoxicological Testing

- Acute Oral Toxicity (OECD 420, 423, 425): These guidelines describe methods to determine the LD50 (median lethal dose) following oral administration. The Fixed Dose Procedure (OECD 420), the Acute Toxic Class Method (OECD 423), and the Up-and-Down Procedure (OECD 425) are sequential testing strategies that use a minimal number of animals to estimate the LD50 and classify the substance's toxicity.
- Acute Dermal Toxicity (OECD 402): A single dose of the test substance is applied to the clipped skin of an animal (typically a rabbit) for 24 hours. The animals are observed for

mortality and clinical signs of toxicity for up to 14 days. This study determines the dermal LD50.

- Acute Immobilisation Test for Daphnia sp. (OECD 202): Young daphnids are exposed to a range of concentrations of the test substance for 48 hours. The concentration that causes immobilization in 50% of the daphnids (EC50) is determined.

Conclusion

Methasulfocarb is a thiocarbamate fungicide and plant growth regulator with a defined set of physicochemical properties. However, there is a significant lack of publicly available data regarding its toxicological and ecotoxicological profile. The available information suggests moderate acute toxicity to mammals and fish, but comprehensive assessments of its potential for carcinogenicity, mutagenicity, and reproductive toxicity have not been found in the public domain. Its multi-site mode of action as a fungicide is a characteristic of the thiocarbamate class, and its plant growth regulatory effects are likely due to interference with gibberellin biosynthesis. Further research and disclosure of proprietary data would be necessary for a complete risk assessment of this compound.

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